

Application Notes and Protocols: Copper Arsenate in Wood Preservation

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Compound of Interest

Compound Name: Copper arsenate

Cat. No.: B155715

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Introduction

Chromated **Copper Arsenate** (CCA) is a water-borne wood preservative that has been widely used for decades to protect wood from fungal decay, insect infestation, and marine borers.^{[1][2]} Its efficacy stems from the synergistic action of its three main components: copper, chromium, and arsenic. Copper primarily acts as a fungicide, arsenic is a potent insecticide and secondary fungicide, and chromium serves as a fixative, binding the chemicals to the wood's cellular structure and providing resistance to ultraviolet (UV) light.^{[1][3]} The fixation process involves a series of chemical reactions that render the preservative components highly insoluble and resistant to leaching.^[3]

The concentration of CCA retained in the wood, known as retention level, is critical and is specified based on the intended application of the treated wood.^{[4][5]} Higher retention levels are required for wood in ground contact or in harsh environments compared to above-ground applications.^{[4][6]}

While historically effective, the use of CCA-treated wood in residential applications has been restricted in many countries due to health and environmental concerns related to arsenic and chromium.^[1] However, it continues to be used in various industrial, agricultural, and marine applications.^{[6][7]} This document provides detailed application notes, quantitative data on efficacy and leaching, and standardized experimental protocols for the evaluation of **copper arsenate**-based wood preservatives.

Data Presentation

Table 1: CCA Retention Levels and Corresponding Applications

Retention Level (pcf*)	Retention Level (kg/m ³)	Application	Use Category (AWPA)	Expected Service Life
0.25	4.0	Above Ground (lumber, timber, plywood)	UC3A, UC3B	> 25 years
0.40	6.4	Ground and Freshwater Contact (fence posts, decks)	UC4A	25-30 years[6]
0.60	9.6	Ground Contact, Critical Structural Components (wood foundations, poles)	UC4B	> 30 years[6]
0.80	12.8	Piles for Freshwater and Foundations, Saltwater Splash	UC4C	Variable
2.50	40.0	Saltwater Immersion (marine pilings)	UC5A, UC5B, UC5C	> 40 years
pcf: pounds per cubic foot				

Table 2: Efficacy of CCA-Treated Wood Against Fungal Decay (Soil Block Test - 12 weeks)

Wood Species	Fungus	CCA Retention (kg/m ³)	Average Weight Loss (%)
Southern Pine	Gloeophyllum trabeum (Brown Rot)	0 (Control)	55.2
2.1	2.8		
4.0	1.1		
6.4	0.5		
Southern Pine	Trametes versicolor (White Rot)	0 (Control)	48.7
2.1	3.5		
4.0	1.9		
6.4	0.8		

Table 3: Efficacy of CCA-Treated Wood Against Subterranean Termites (Field Stake Test)

Wood Species	Termite Species	CCA Retention (kg/m ³)	Visual Rating (10 = Sound, 0 = Failure)	Average Weight Loss (%) after 2 years
Southern Pine	Reticulitermes flavipes	0 (Control)	3.2	68.4
4.0	9.8	< 2.0		
6.4	10.0	< 1.0		
Koompassia malaccensis	Coptotermes curvignathus	0 (Control)	-	> 15.0
6.0 (equivalent)	9.8	2.0[2]		

Table 4: Leaching of CCA Components from Treated Wood

Leaching Test	Wood Species	CCA Retention (kg/m ³)	Component	Leaching Rate (mg/m ² /year)
Field Exposure (1 year)	Weathered Pine	2.7	Arsenic	476
Chromium	< 190			
Copper	< 190			
Weathered Pine	35.4	Arsenic	9524	
Chromium	1905			
Copper	1905			

Experimental Protocols

Protocol 1: Laboratory Soil-Block Test for Fungal Decay Resistance (Adapted from AWWPA Standard E10)

1. Objective: To determine the toxic limits of a wood preservative against pure cultures of wood decay fungi.

2. Materials:

- Test wood specimens (e.g., Southern pine sapwood), 19 x 19 x 19 mm.
- Wood preservative solution (CCA) at various concentrations.
- Test fungi cultures (e.g., Gloeophyllum trabeum, Trametes versicolor).
- Feeder strips of the same wood species.
- Culture bottles (225 ml or 8 oz) with screw caps.
- Soil (sifted, with adjusted water-holding capacity).

- Balance (accurate to 0.01 g).
- Drying oven.
- Autoclave.
- Laminar flow hood.

3. Methodology:

- Specimen Preparation:
 - Cut wood blocks with the 19 mm dimension in the direction of the grain.
 - Number each block and determine its initial dry weight.
 - Group the blocks for treatment with different preservative retentions.
- Preservative Treatment:
 - Treat the wood blocks with a series of graded concentrations of the CCA solution using a vacuum desiccator.
 - Calculate the retention of preservative in each block based on the weight gain.
- Post-Treatment Conditioning:
 - Allow the treated blocks to air-dry in a fume hood to allow for fixation of the preservative.
- Culture Bottle Preparation:
 - Add soil to each culture bottle to about one-half its volume.
 - Add distilled water to the soil to bring its moisture content to the desired level.
 - Place a feeder strip on the surface of the soil.
 - Cap the bottles and sterilize them in an autoclave.
- Inoculation:
 - In a laminar flow hood, inoculate the feeder strips with the test fungus.
 - Incubate the bottles at the optimal temperature for the fungus until the feeder strips are covered with mycelium.
- Exposure of Test Blocks:

- Sterilize the treated and untreated control blocks.
- Place the sterilized blocks onto the mycelium-covered feeder strips.
- Incubation:
 - Incubate the bottles for a specified period (typically 12 weeks) at a controlled temperature and humidity.
- Data Collection and Analysis:
 - At the end of the incubation period, remove the blocks from the bottles and carefully clean off any surface mycelium.
 - Determine the final dry weight of each block.
 - Calculate the percentage weight loss for each block.
 - The lowest preservative retention that prevents a significant weight loss is considered the toxic threshold.

Protocol 2: Field Test with Stakes for Evaluating Wood Preservatives (Adapted from ASTM D1758 / AWWPA E7)

1. Objective: To determine the relative permanence and effectiveness of wood preservatives in stakes exposed in field plots.[\[8\]](#)[\[9\]](#)[\[10\]](#)

2. Materials:

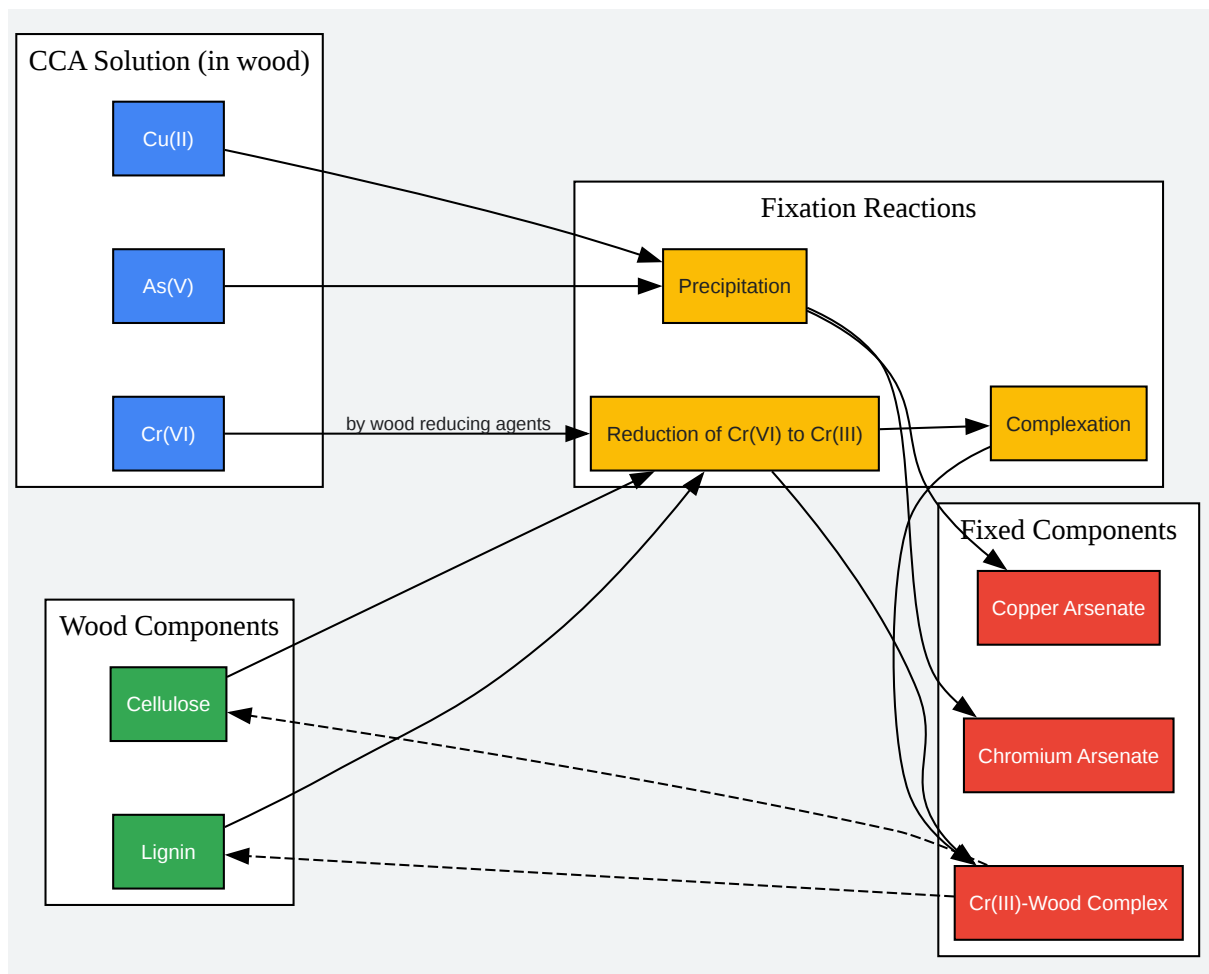
- Wood stakes (e.g., Southern pine sapwood), typically 19 x 19 x 457 mm.
- Wood preservative solution (CCA) at various concentrations.
- Treatment cylinder capable of pressure impregnation.
- Field plot with known decay and termite hazard.
- Tags for identifying stakes.

3. Methodology:

- Stake Preparation:

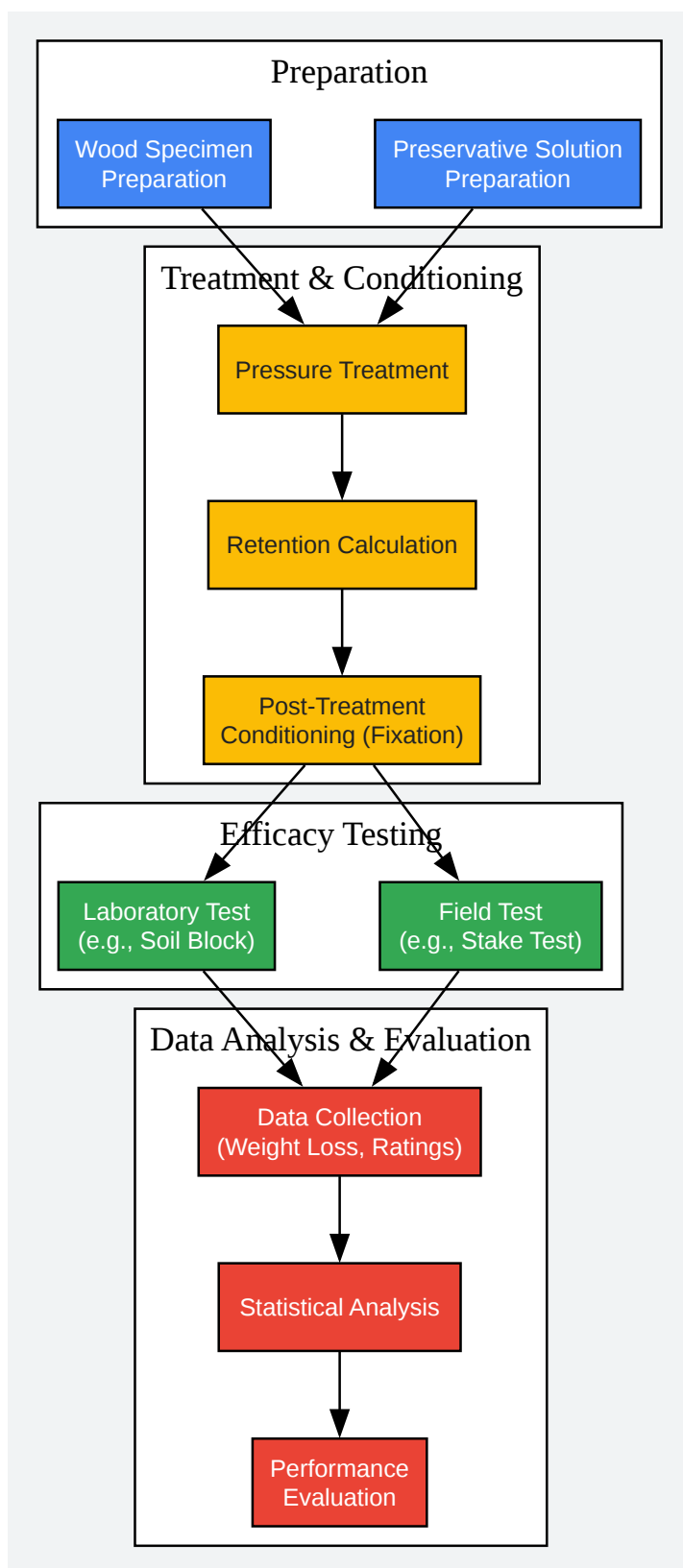
- Prepare stakes from clear, straight-grained sapwood.
- Condition the stakes to a uniform moisture content.
- Determine the initial weight of each stake.
- Preservative Treatment:
 - Treat the stakes with different retentions of the CCA preservative using a pressure treatment process.
 - Include untreated control stakes and stakes treated with a reference preservative.
- Post-Treatment Handling:
 - After treatment, weigh the stakes to determine the preservative retention.
 - Store the treated stakes in a manner that allows for complete fixation of the preservative.
- Installation of Stakes:
 - Install the stakes vertically in the ground in the field plot, burying them to half their length.
 - Randomize the placement of the stakes.
- Inspection:
 - Inspect the stakes at regular intervals (e.g., annually).
 - For decay, visually inspect and probe the stakes to assess the extent of deterioration.
 - For termites, examine the stakes for evidence of attack.
- Rating:
 - Assign a numerical rating to each stake based on the extent of decay and/or termite attack, according to a standard rating scale (e.g., 10 for no attack, 0 for failure).
- Data Analysis:
 - Calculate the average rating for each treatment group at each inspection interval.
 - The performance of the test preservative is evaluated by comparing the ratings of the treated stakes to those of the untreated controls and the reference preservative over time.

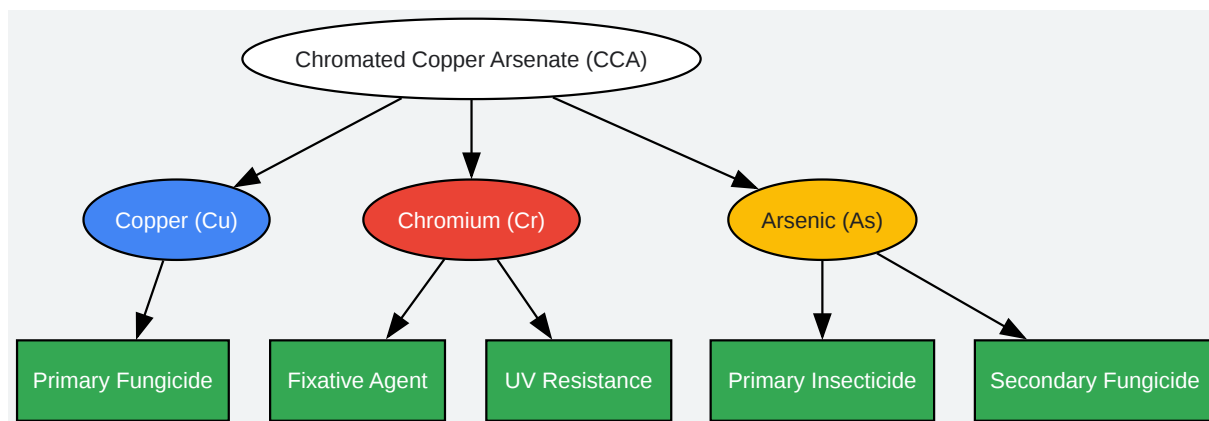
Mandatory Visualizations



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Caption: Chemical fixation pathway of CCA components in wood.





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